

# Application Notes and Protocols: Potassium 2-Formylphenyltrifluoroborate in Medicinal Chemistry

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## Compound of Interest

Compound Name: *Potassium 2-formylphenyltrifluoroborate*

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## Introduction

**Potassium 2-formylphenyltrifluoroborate** is a versatile and increasingly important reagent in medicinal chemistry. Its appeal stems from its stability, ease of handling, and unique reactivity, which combines the attributes of a boronic acid surrogate with a reactive aldehyde functionality. This bifunctional nature allows for the streamlined synthesis of complex molecular architectures, particularly biaryl and heteroaryl scaffolds that are prevalent in a wide range of biologically active compounds.

As a crystalline, air- and moisture-stable solid, **potassium 2-formylphenyltrifluoroborate** offers significant advantages over its corresponding boronic acid, which can be prone to dehydration and protodeboronation.<sup>[1]</sup> This stability simplifies storage and handling in a laboratory setting, making it an ideal reagent for a variety of synthetic applications, most notably the Suzuki-Miyaura cross-coupling reaction.<sup>[1][2]</sup> The trifluoroborate moiety facilitates efficient palladium-catalyzed cross-coupling with a diverse array of aryl and heteroaryl halides, while the ortho-formyl group provides a convenient handle for subsequent chemical modifications.<sup>[1]</sup>

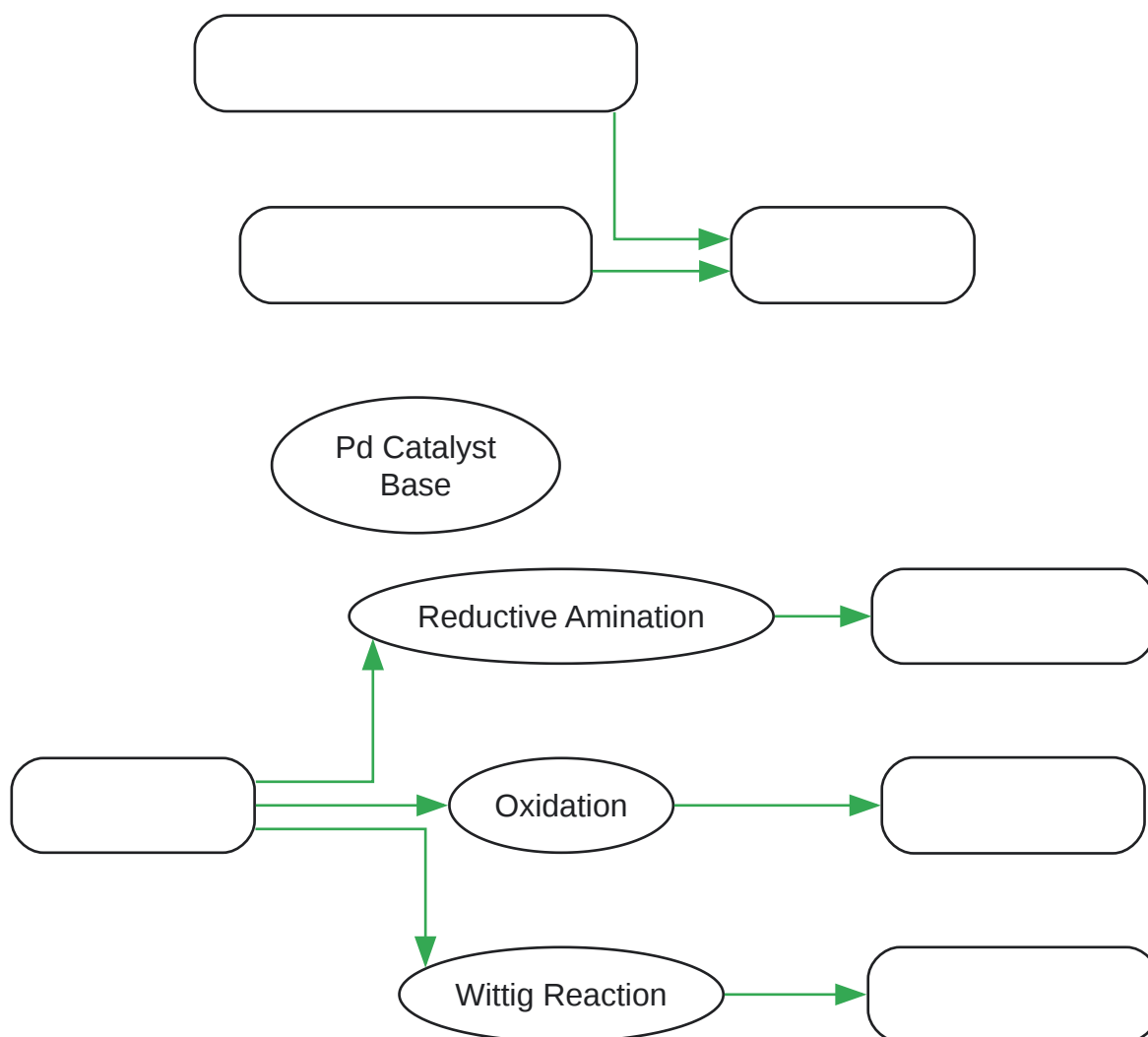
This document provides detailed application notes and experimental protocols for the use of **potassium 2-formylphenyltrifluoroborate** in medicinal chemistry, with a focus on its application in the synthesis of key pharmacophores.

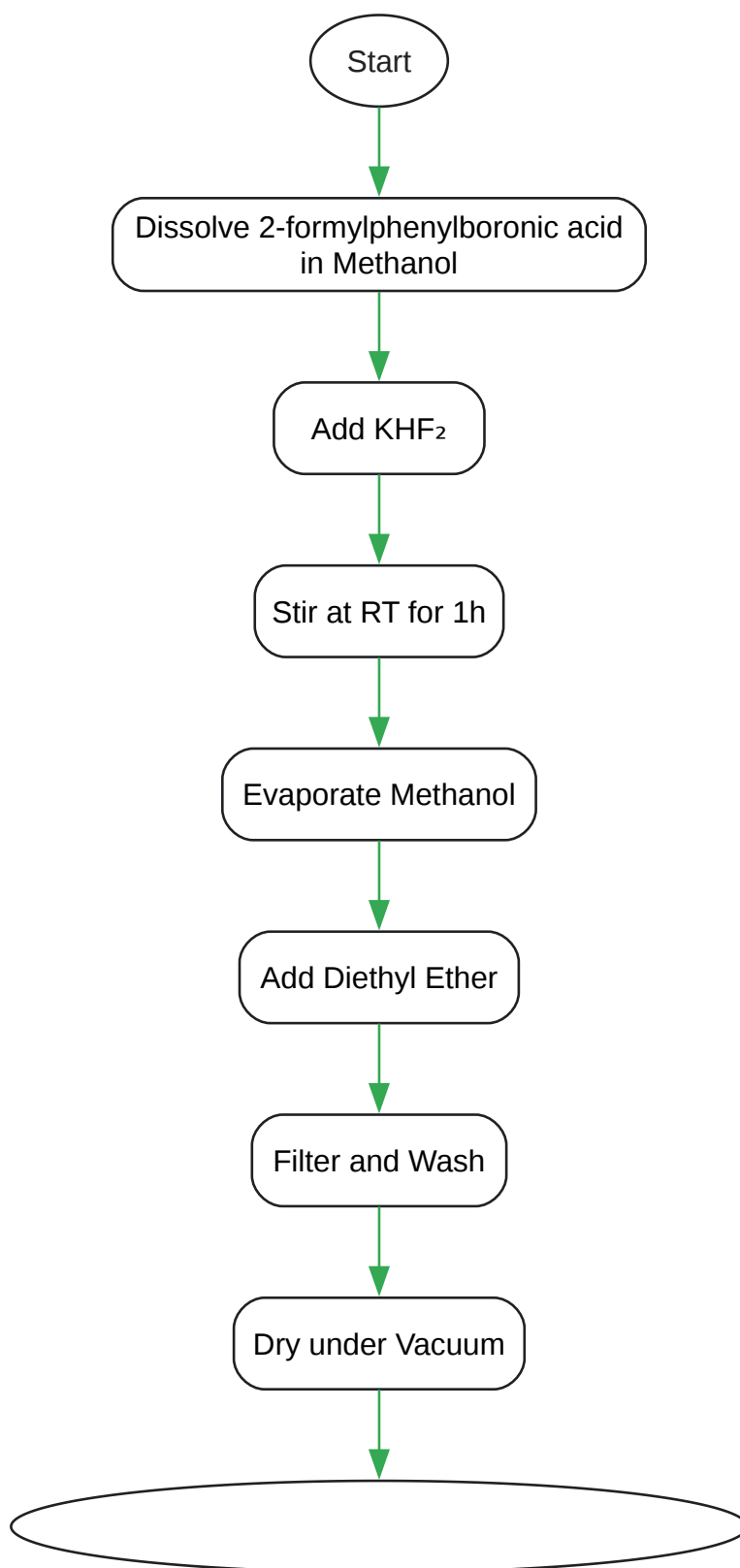
## Application Notes

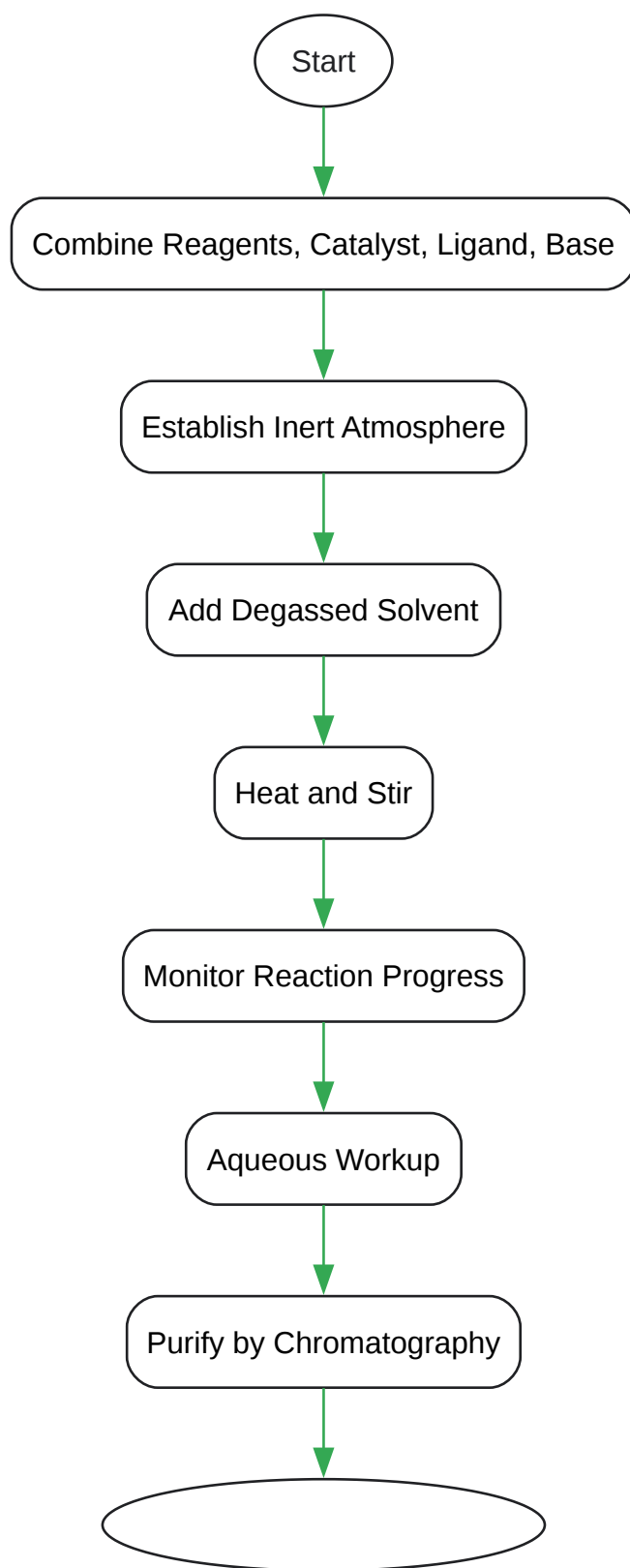
### Synthesis of Biaryl Aldehydes via Suzuki-Miyaura Cross-Coupling

The primary application of **potassium 2-formylphenyltrifluoroborate** in medicinal chemistry is its use as a nucleophilic partner in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions.<sup>[1]</sup> This reaction enables the efficient construction of 2-formylbiaryl scaffolds, which are key intermediates in the synthesis of a variety of therapeutic agents, including kinase inhibitors and G protein-coupled receptor (GPCR) modulators.

The general transformation is depicted below:







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## References

- 1. Potassium 2-formylphenyltrifluoroborate | K 2-FBF [benchchem.com]
- 2. Potassium (2-Formylphenyl)trifluoroborate [myskinrecipes.com]
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